

Technical Guide: Physicochemical Properties of 1-Chloro-2-(1-methylethoxy)benzene

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Compound of Interest

Compound Name: 1-Chloro-2-(1-methylethoxy)benzene

Cat. No.: B1595899

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Introduction

This technical guide provides a comprehensive overview of the core physicochemical properties of **1-Chloro-2-(1-methylethoxy)benzene**, also known as 2-chlorophenyl isopropyl ether. This aromatic ether is a significant compound in synthetic organic chemistry, serving as a potential intermediate and building block in the development of more complex molecules, including active pharmaceutical ingredients (APIs). A thorough understanding of its physical and chemical characteristics is essential for its effective handling, application in synthetic protocols, and for ensuring safety and reproducibility in a research and development setting.

This document summarizes key quantitative data, details the experimental protocols for their determination, and provides logical workflows relevant to its synthesis and analysis.

Core Physicochemical Properties

The properties of **1-Chloro-2-(1-methylethoxy)benzene** (CAS No. 42489-57-6) are summarized in the table below. These values are critical for predicting its behavior in various solvents, reaction conditions, and analytical systems.

Property	Value	Reference
CAS Number	42489-57-6	[1]
Molecular Formula	C ₉ H ₁₁ ClO	
Molecular Weight	170.64 g/mol	
Boiling Point	215.3°C (at 760 mmHg)	[2]
Density	1.074 g/cm ³	[2]
Flash Point	89.7°C	[2]
Melting Point	Data not available	
Solubility	Data not available	

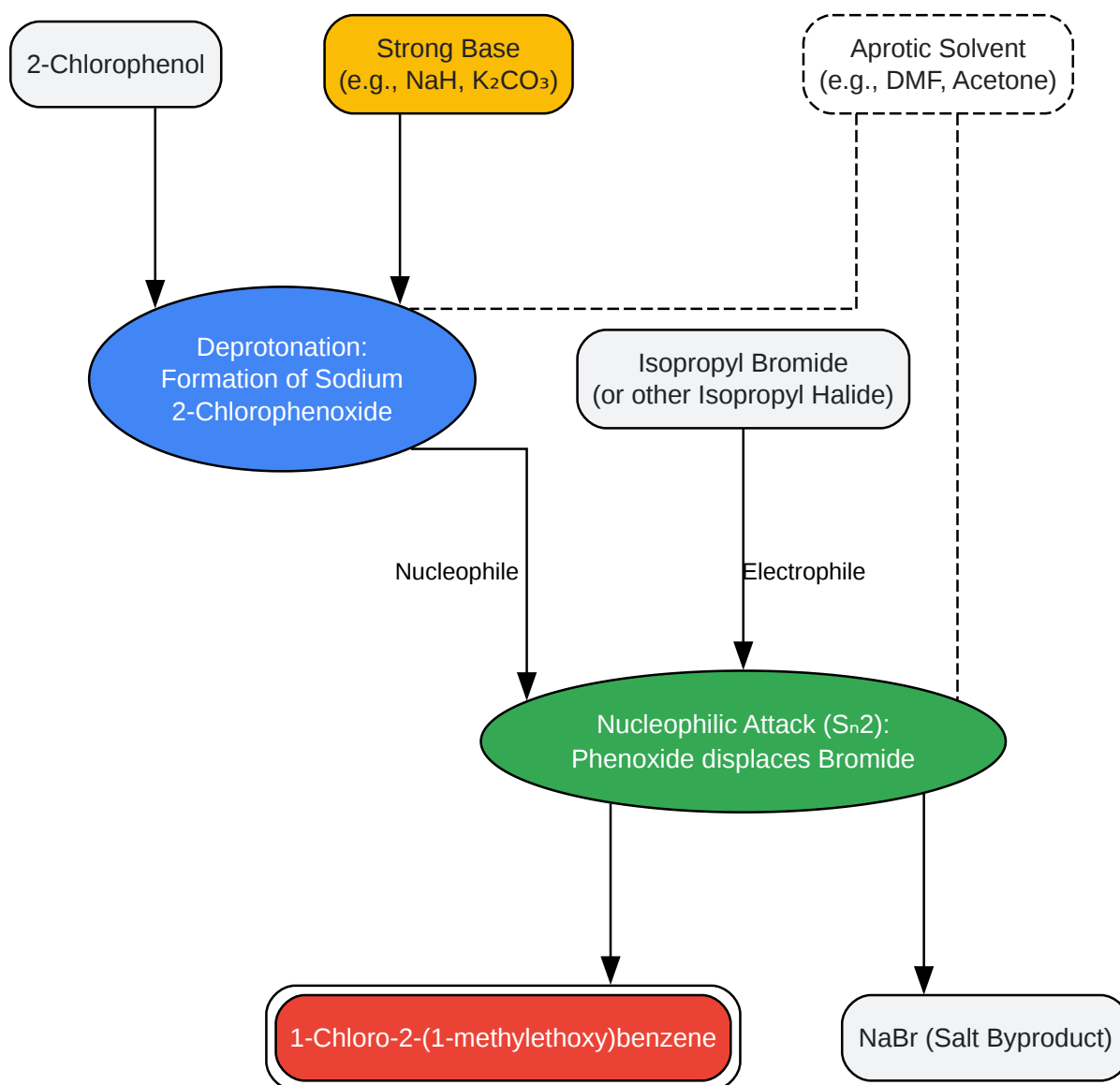
Note: Specific experimental data for melting point and solubility were not readily available in the consulted public databases.

Logical and Experimental Workflows

Visualizing the synthesis and analysis of a compound is crucial for laboratory applications. The following diagrams, rendered in DOT language, illustrate a common synthetic route and a standard analytical workflow for **1-Chloro-2-(1-methylethoxy)benzene**.

Synthesis Pathway: Williamson Ether Synthesis

A standard and highly effective method for the preparation of **1-Chloro-2-(1-methylethoxy)benzene** is the Williamson ether synthesis. This S_N2 reaction involves the deprotonation of a phenol to form a nucleophilic phenoxide, which then attacks an alkyl halide.

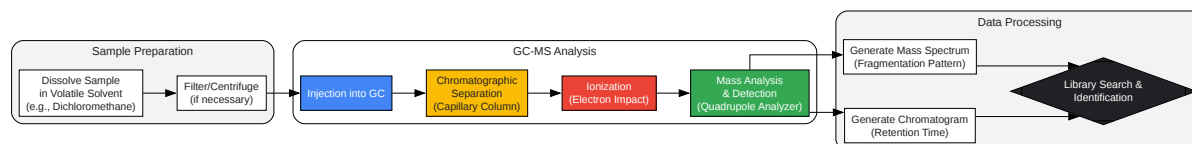


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Caption: Williamson Ether Synthesis for **1-Chloro-2-(1-methylethoxy)benzene**.

Analytical Workflow: GC-MS Identification

Gas Chromatography-Mass Spectrometry (GC-MS) is a definitive analytical technique for the identification and quantification of volatile and semi-volatile compounds like **1-Chloro-2-(1-methylethoxy)benzene**.



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Caption: Standard workflow for GC-MS analysis of a purified sample.

Experimental Protocols

The following sections describe generalized but detailed protocols for determining key physicochemical properties. These methods are based on established, standard procedures.

Boiling Point Determination (Thiele Tube Method)

This micro-method is suitable for determining the boiling point of a liquid with a small sample volume (typically <0.5 mL).

Principle: The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. In this method, this point is observed when a rapid, continuous stream of vapor bubbles from a capillary tube ceases, and the cooling liquid is drawn back into the capillary.

Apparatus:

- Thiele tube filled with mineral oil
- Thermometer (calibrated)
- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)

- Rubber band or wire for attachment
- Heat source (Bunsen burner or microburner)
- Clamp and stand

Procedure:

- **Sample Preparation:** Add approximately 0.5 mL of **1-Chloro-2-(1-methylethoxy)benzene** to the small test tube.
- **Capillary Insertion:** Place the capillary tube into the test tube with the open end down.
- **Assembly:** Attach the test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is aligned with the thermometer bulb.^{[3][4]}
- **Mounting:** Insert the thermometer assembly into the Thiele tube. The sample should be level with the middle of the upper side-arm of the Thiele tube to ensure uniform heating by convection currents in the oil.^{[3][4]}
- **Heating:** Gently heat the side-arm of the Thiele tube with a small flame, moving it back and forth to ensure even heating. The temperature of the oil should rise at a steady rate.
- **Observation:** As the liquid nears its boiling point, a stream of bubbles will emerge from the tip of the inverted capillary tube. Continue gentle heating until a continuous and rapid stream of bubbles is observed.
- **Measurement:** Remove the heat source and allow the apparatus to cool slowly. Observe the capillary tube closely. The stream of bubbles will slow and eventually stop. The exact temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample.^{[3][4]}
- **Verification:** Record this temperature. Allow the apparatus to cool further, and a second determination can often be made as the oil temperature is carefully raised again.

Density Determination (Pycnometer Method)

This protocol is based on the principles outlined in OECD Test Guideline 109 for the determination of the density of liquids.

Principle: Density is defined as the mass of a substance per unit volume ($\rho = m/V$). The pycnometer method determines the mass of a precisely known volume of the liquid at a constant temperature.

Apparatus:

- Pycnometer (a glass flask with a precisely fitted ground glass stopper with a capillary tube)
- Analytical balance (accurate to ± 0.1 mg)
- Constant temperature water bath (e.g., $20^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$)
- Thermometer
- Lint-free tissue

Procedure:

- Calibration (Determination of Pycnometer Volume):
 - Thoroughly clean and dry the pycnometer and its stopper.
 - Weigh the empty, dry pycnometer (m_0).
 - Fill the pycnometer with distilled water of a known temperature (and thus known density, ρ_{water}).
 - Place the pycnometer in the constant temperature water bath until it reaches thermal equilibrium.
 - Insert the stopper, allowing excess water to exit through the capillary. Carefully dry the outside of the pycnometer.
 - Weigh the water-filled pycnometer (m_1).

- The volume of the pycnometer (V) is calculated as: $V = (m_1 - m_0) / \rho_{\text{water}}$.
- Measurement of Sample Density:
 - Empty and thoroughly dry the calibrated pycnometer.
 - Weigh the empty, dry pycnometer again (m_2).
 - Fill the pycnometer with **1-Chloro-2-(1-methylethoxy)benzene**.
 - Place the filled pycnometer in the constant temperature water bath to achieve thermal equilibrium.
 - Insert the stopper, allowing excess sample to exit. Carefully clean and dry the exterior.
 - Weigh the sample-filled pycnometer (m_3).
- Calculation:
 - The mass of the sample (m_{sample}) is $m_3 - m_2$.
 - The density of the sample (ρ_{sample}) at the test temperature is calculated as: $\rho_{\text{sample}} = (m_3 - m_2) / V$.
- Reporting: The density is reported in g/cm³ or kg/m³, specifying the temperature at which the measurement was made. At least two independent determinations should be performed.

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